

Application Notes and Protocols: Synthesis of 11(Z)-Vaccenyl Methane Sulfonate

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Compound of Interest

Compound Name: 11(Z)-Vaccenyl methane sulfonate

Cat. No.: B15549347

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Introduction

11(Z)-Vaccenyl methane sulfonate is a derivative of (Z)-11-octadecen-1-ol (also known as 11(Z)-vaccenol), a component of the sex pheromone of various insect species. The conversion of the terminal alcohol group to a methanesulfonate (mesylate) creates a good leaving group, making this compound a valuable intermediate for the synthesis of other pheromone analogues or for introducing the 11(Z)-octadecenyl moiety into more complex molecules. This document provides a detailed protocol for the synthesis of **11(Z)-vaccenyl methane sulfonate** via the methanesulfonylation of (Z)-11-octadecen-1-ol. While a specific, published protocol for this exact compound is not readily available, the following procedure is based on well-established and standard methods for the mesylation of primary alcohols.

Reaction Principle

The synthesis involves the reaction of (Z)-11-octadecen-1-ol with methanesulfonyl chloride in the presence of a tertiary amine base, such as triethylamine. The base neutralizes the hydrochloric acid generated during the reaction, preventing side reactions. The reaction is

typically carried out in an anhydrous aprotic solvent, such as dichloromethane, at a reduced temperature to control the exothermic reaction.

Quantitative Data

The following table summarizes the reactants and their relevant properties for the synthesis of **11(Z)-vaccenyl methane sulfonate**.

Reactant / Reagent	Molecular Formula	Molar Mass (g/mol)	Density (g/mL)	Boiling Point (°C)	Typical Stoichiometry (equivalents)
(Z)-11-Octadecen-1-ol	C ₁₈ H ₃₆ O	268.48	~0.85	~335	1.0
Methanesulfonyl Chloride	CH ₃ ClO ₂ S	114.55	1.48	161	1.2 - 1.5
Triethylamine	C ₆ H ₁₅ N	101.19	0.726	89.5	1.5 - 2.0
Dichloromethane (solvent)	CH ₂ Cl ₂	84.93	1.326	39.6	-

Experimental Protocol

Materials:

- (Z)-11-Octadecen-1-ol
- Methanesulfonyl chloride (MsCl)
- Triethylamine (Et₃N), freshly distilled
- Anhydrous dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution

- Saturated aqueous sodium chloride (brine) solution
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Hexane and ethyl acetate for chromatography

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Dropping funnel
- Separatory funnel
- Rotary evaporator
- Glassware for column chromatography
- Standard laboratory glassware and consumables

Procedure:

- **Reaction Setup:** To a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add (Z)-11-octadecen-1-ol (1.0 eq). Dissolve the alcohol in anhydrous dichloromethane (DCM). Cool the solution to 0 °C using an ice bath.
- **Addition of Base:** Add freshly distilled triethylamine (1.5 - 2.0 eq) to the cooled solution with stirring.
- **Addition of Methanesulfonyl Chloride:** Slowly add methanesulfonyl chloride (1.2 - 1.5 eq) dropwise to the reaction mixture via a dropping funnel over a period of 15-30 minutes.

Maintain the temperature at 0 °C during the addition. A white precipitate of triethylammonium chloride will form.

- **Reaction Monitoring:** After the addition is complete, allow the reaction to stir at 0 °C for 1-2 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) by observing the disappearance of the starting alcohol.
- **Quenching:** Once the reaction is complete, quench the reaction by the slow addition of cold water or saturated aqueous sodium bicarbonate solution.
- **Work-up:**
 - Transfer the mixture to a separatory funnel.
 - Wash the organic layer sequentially with cold 1 M HCl (to remove excess triethylamine), saturated aqueous NaHCO₃ solution, and finally with brine.
 - Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄.
 - Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.
- **Purification:** The crude product is typically purified by flash column chromatography on silica gel. A gradient of ethyl acetate in hexane (e.g., 0% to 10% ethyl acetate) is commonly used as the eluent.
- **Characterization:** The purified **11(Z)-vacacenyl methane sulfonate** should be characterized by spectroscopic methods such as ¹H NMR, ¹³C NMR, and IR spectroscopy to confirm its structure and purity. The expected yield for this type of reaction is typically in the range of 80-95%.

Visualizations

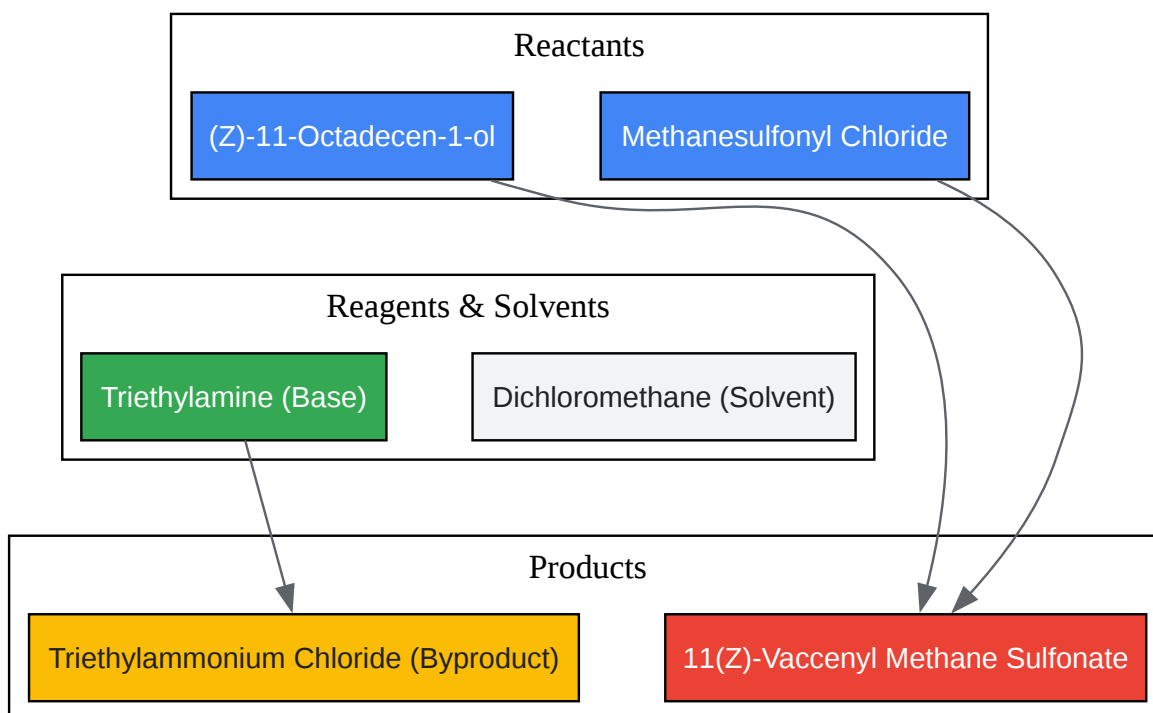
Synthesis Workflow



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Caption: Workflow for the synthesis of **11(Z)-Vaccenyl Methane Sulfonate**.

Logical Relationship of Components



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Caption: Key components in the methanesulfonylation of (Z)-11-octadecen-1-ol.

Safety Precautions

- Methanesulfonyl chloride is corrosive and lachrymatory. It should be handled with care in a well-ventilated fume hood.
- Dichloromethane is a volatile and potentially carcinogenic solvent. Appropriate personal protective equipment (gloves, safety glasses, lab coat) should be worn at all times.
- The reaction is exothermic and should be cooled appropriately to avoid uncontrolled temperature increases.
- Always perform reactions under an inert atmosphere to prevent moisture from interfering with the reagents.
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